

# Application Notes and Protocols: Benzotrifuroxan (BTF) as a Primary Explosive Initiator

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## Compound of Interest

Compound Name: *Benzotrifuroxan*

Cat. No.: *B3051571*

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## Introduction

**Benzotrifuroxan** (BTF), also known as hexanitrosobenzene, is a high-energy, hydrogen-free explosive compound with the chemical formula  $C_6N_6O_6$ . Its balanced oxygen content and high density contribute to performance parameters comparable to powerful secondary explosives like HMX.<sup>[1][2][3]</sup> However, its high sensitivity to initiation by stimuli such as impact, friction, and electrostatic discharge (ESD) makes it a candidate for investigation as a primary explosive initiator.<sup>[1][2][3]</sup> Primary explosives are highly sensitive materials used in small quantities to initiate the detonation of larger, less sensitive secondary explosives.

These application notes provide an overview of the properties of BTF and detailed protocols for its synthesis, purification, and characterization as a primary explosive initiator. The information is intended for use by qualified researchers in a controlled laboratory setting.

## Physicochemical and Explosive Properties

BTF is a crystalline solid with a high density and a significant positive enthalpy of formation, indicating a large amount of stored chemical energy.<sup>[4]</sup> It is a powerful explosive that can be sensitive to initiation from various stimuli.<sup>[4]</sup> The procedures typically used for its preparation can result in impurities, such as trinitrotriazidobenzene (TNTAB), which can negatively impact

its thermal stability.[1][2] Therefore, purification through methods like recrystallization is crucial for safe handling and consistent performance.[1][2]

A summary of the key quantitative properties of **Benzotrifuroxan** is presented in the table below.

Property	Value	Units
Chemical Formula	C <sub>6</sub> N <sub>6</sub> O <sub>6</sub>	-
Molar Mass	252.102	g·mol <sup>-1</sup>
Melting Point	195	°C
Molar Enthalpy of Formation	606	kJ·mol <sup>-1</sup>
Enthalpy of Combustion	-2967	kJ·mol <sup>-1</sup>
Heat of Explosion	5903	kJ·kg <sup>-1</sup>
Detonation Velocity	8.61	km·s <sup>-1</sup>
Impact Sensitivity (H <sub>50%</sub> ) of pure BTF	35	cm
Impact Sensitivity (H <sub>50%</sub> ) of BTF/DNB cocrystal	88	cm

Note: Sensitivity data can vary based on crystal form, purity, and test conditions.[5]

## Experimental Protocols

The following protocols provide detailed methodologies for the synthesis, purification, and characterization of BTF. Extreme caution should be exercised when handling this material, and all work must be conducted in a facility designed for explosive research by personnel trained in handling energetic materials.

## Synthesis of Benzotrifuroxan

**Benzotrifuroxan** can be synthesized through the thermal degradation of 1,3,5-triazido-2,4,6-trinitrobenzene or by the reaction of 5,7-dichloro-4,6-dinitronbenzofuroxan with sodium azide.

[4] The following is a representative procedure based on the latter method.

Materials:

- 5,7-dichloro-4,6-dinitrobenzofuroxan
- Sodium azide (NaN<sub>3</sub>)
- Acetone
- Distilled water

Procedure:

- In a three-necked flask equipped with a stirrer and a thermometer, dissolve 5,7-dichloro-4,6-dinitrobenzofuroxan in a mixture of acetone and water at a controlled low temperature.
- Slowly add a solution of sodium azide in water to the reaction mixture while maintaining the low temperature and stirring vigorously. The molar ratio of 5,7-dichloro-4,6-dinitrobenzofuroxan to sodium azide should be carefully controlled.
- After the addition is complete, continue stirring at low temperature for a specified period to ensure the reaction goes to completion.
- Carefully quench the reaction mixture by pouring it into ice-cold water.
- Collect the precipitated solid by vacuum filtration.
- Wash the solid product with cold water and then with a small amount of cold acetone.
- Dry the product under vacuum at a low temperature.

## Purification by Recrystallization

Purification of the crude BTF is essential to remove impurities and improve its stability.[1][2]

Materials:

- Crude **Benzotrifuroxan**

- Suitable solvent (e.g., acetone, ethanol, or a mixed solvent system)[6]
- Decolorizing charcoal (if necessary)

Procedure:

- In a flask, add the crude BTF to a minimal amount of the chosen hot solvent to dissolve it completely, forming a saturated solution.[7][8]
- If the solution is colored, add a small amount of decolorizing charcoal and briefly boil the solution.[7]
- Filter the hot solution by gravity filtration to remove any insoluble impurities and charcoal.[7][8]
- Allow the hot filtrate to cool slowly to room temperature, allowing for the formation of well-defined crystals.[7]
- Further cool the solution in an ice-water bath to maximize crystal precipitation.[7]
- Collect the purified crystals by vacuum filtration using a Buchner funnel.[7][8]
- Wash the crystals with a small amount of the ice-cold solvent.[7]
- Dry the purified BTF crystals under vacuum at a low temperature.

## Characterization Protocols

This test determines the sensitivity of BTF to impact.[9][10][11]

Apparatus:

- BAM Fall Hammer (Impact Tester)
- Steel cylinders and guide rings
- Sample holder

Procedure:

- Prepare a small, unconfined sample of BTF (typically a few milligrams) and place it in the sample holder between two steel cylinders.
- Position the sample holder on the anvil of the BAM Fall Hammer.
- Select a drop weight and a drop height to achieve a specific impact energy.
- Release the drop weight to impact the sample.
- Observe for any signs of reaction (e.g., flash, smoke, or audible report).
- Conduct a series of tests at different impact energies to determine the 50% probability of initiation ( $H_{50}$ ).

This test evaluates the sensitivity of BTF to frictional stimuli.[\[12\]](#)[\[13\]](#)[\[14\]](#)

#### Apparatus:

- BAM Friction Tester
- Porcelain plates and pins

#### Procedure:

- Place a small amount of the BTF sample onto the porcelain plate of the friction tester.
- Position the porcelain pin over the sample.
- Apply a known load to the pin using the lever arm of the apparatus.
- Initiate the movement of the porcelain plate, which slides back and forth once under the pin.
- Observe for any reaction (e.g., crackling, sparks, or ignition).
- Perform a series of tests with varying loads to determine the lowest load at which a reaction occurs in a specified number of trials.

This protocol assesses the sensitivity of BTF to initiation by an electrostatic spark.[\[15\]](#)[\[16\]](#)

**Apparatus:**

- ESD sensitivity tester with a capacitor bank
- Sample holder with electrodes

**Procedure:**

- Place a small, defined amount of the BTF sample in the sample holder between the electrodes.
- Charge a capacitor to a specific voltage to store a known amount of energy.
- Discharge the capacitor through the sample, creating a spark.
- Observe for any signs of initiation.
- Conduct a series of tests with varying energy levels to determine the minimum ignition energy.

This method is a classic technique for measuring the detonation velocity of an explosive.[\[17\]](#) [\[18\]](#) [\[19\]](#) [\[20\]](#) [\[21\]](#)

**Apparatus:**

- A length of detonating cord with a known and consistent detonation velocity.
- A lead or steel witness plate.
- A sample of BTF pressed into a column of known length.
- Initiator (e.g., a detonator).

**Procedure:**

- Insert two ends of the detonating cord into the BTF charge at a precisely measured distance apart.
- Lay the loop of the detonating cord onto the witness plate.

- Initiate the BTF charge.
- The detonation of the BTF will initiate the two ends of the detonating cord at slightly different times.
- The two detonation waves in the cord will travel towards each other and collide at a specific point on the witness plate, leaving a distinct mark.
- Measure the distance from the center of the detonating cord loop to the collision mark.
- Calculate the detonation velocity of the BTF using the known detonation velocity of the cord and the measured distances.

Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are used to determine the thermal stability and decomposition characteristics of BTF.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

#### Apparatus:

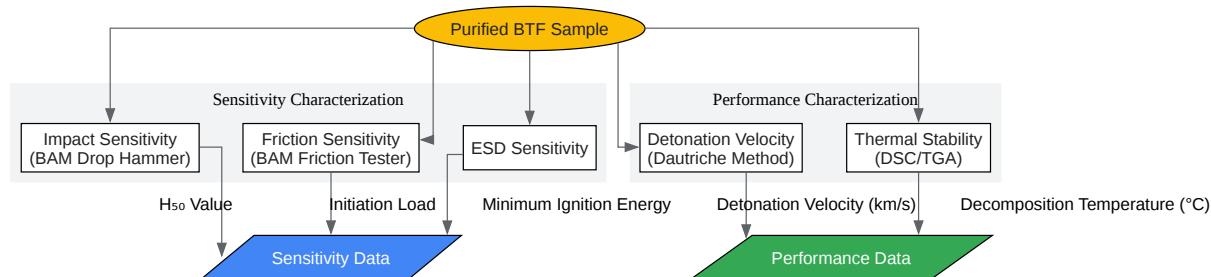
- Differential Scanning Calorimeter
- Thermogravimetric Analyzer

#### Procedure:

- Accurately weigh a small sample of BTF into a DSC or TGA sample pan.
- Place the sample pan in the instrument.
- Heat the sample at a controlled rate under a specific atmosphere (e.g., nitrogen).
- Record the heat flow (DSC) and mass change (TGA) as a function of temperature.
- Analyze the resulting thermograms to determine the onset of decomposition, melting point, and mass loss profile.

## Visualizations

The following diagrams illustrate the workflows for the synthesis and characterization of **Benzotrifuroxan**.



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